

Troubleshooting unexpected results in Scriptene experiments

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Compound of Interest

Compound Name: **Scriptene**
Cat. No.: **B038973**

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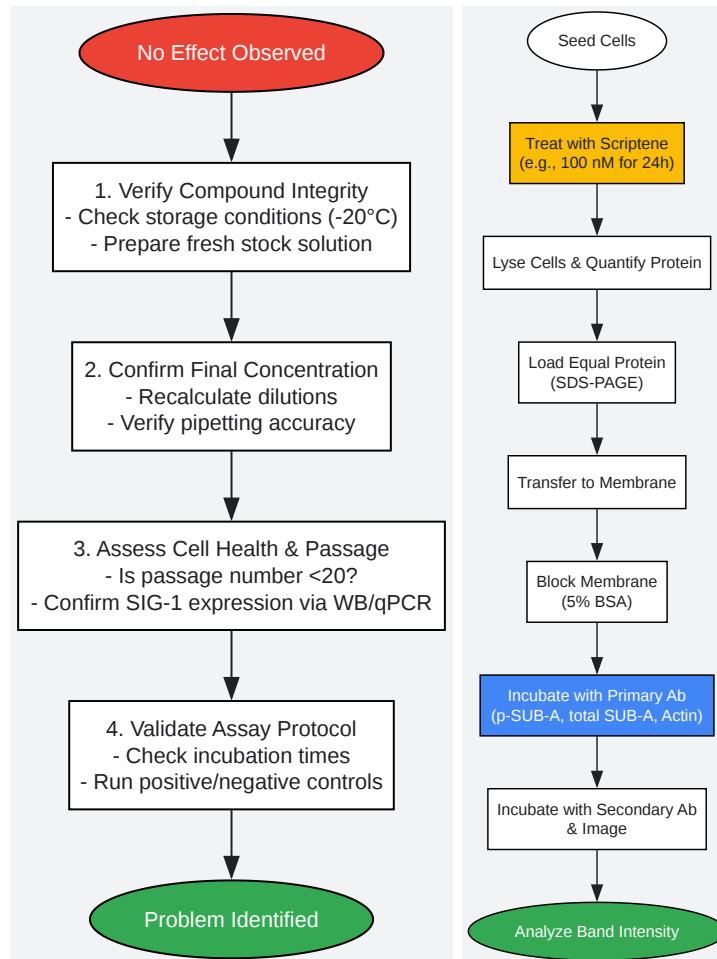
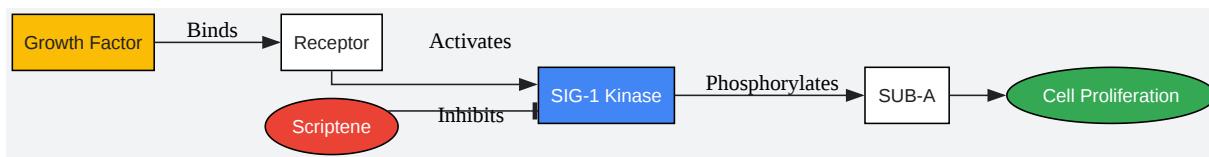
Scriptene Technical Support Center

Welcome to the **Scriptene** troubleshooting guide. This resource is designed to help researchers, scientists, and drug development professionals resolve common issues and unexpected results during their experiments with **Scriptene**.

Frequently Asked Questions (FAQs)

Q1: What is the proposed mechanism of action for **Scriptene**?

A1: **Scriptene** is a potent and selective small molecule inhibitor of the SIG-1 kinase, a key component of a signaling pathway critical for cell proliferation and survival. By binding to the ATP-binding pocket of SIG-1, **Scriptene** prevents the phosphorylation of its downstream target, SUB-A, thereby arresting the cell cycle.



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